

Safeguarding Your Research: A Comprehensive Guide to Handling Boc-Asp(OAll)-OH

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Compound of Interest

Compound Name: Boc-Asp(OAll)-OH

CAS No.: 132286-77-2

Cat. No.: B558370

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For Immediate Implementation: This guide provides essential safety and logistical protocols for researchers, scientists, and drug development professionals handling **Boc-Asp(OAll)-OH**. Adherence to these procedures is critical for ensuring personal safety, maintaining experimental integrity, and complying with regulatory standards.

Immediate Safety and Personal Protective Equipment (PPE)

Boc-Asp(OAll)-OH is a powdered amino acid derivative that requires careful handling to avoid potential health hazards. Based on available safety data, this compound is classified with multiple hazard statements, indicating it can cause skin, eye, and respiratory irritation, and may be harmful if swallowed, inhaled, or in contact with skin.^[1] Therefore, a comprehensive personal protective equipment (PPE) strategy is mandatory.

PPE Category	Specification	Rationale
Eye Protection	Chemical safety goggles meeting EN 166 (EU) or NIOSH (US) standards. A face shield should be worn in addition to goggles if there is a significant splash hazard.[2]	Protects against airborne powder and potential splashes of solutions.
Hand Protection	Chemical-resistant nitrile gloves (minimum 4 mil thickness). Double gloving is recommended for enhanced protection.	Prevents skin contact with the compound. Gloves should be inspected before use and changed immediately if contaminated.
Respiratory Protection	A NIOSH-approved N95 or higher-rated particulate respirator should be used when handling the powder outside of a certified chemical fume hood.[3][4]	Minimizes the inhalation of fine dust particles, which can cause respiratory tract irritation.[1]
Body Protection	A full-length laboratory coat, long pants, and closed-toe shoes must be worn at all times in the laboratory.	Protects skin and personal clothing from accidental spills and contamination.

Operational Plan: From Receipt to Disposal

A systematic approach to handling **Boc-Asp(OAll)-OH** is crucial for maintaining a safe laboratory environment and ensuring the quality of the compound.

Receiving and Storage

Upon receipt, inspect the container for any damage. Store the compound in a tightly sealed container in a cool, dry, and well-ventilated area.[4] Recommended long-term storage is at 2-8°C.[4] Allow the container to reach room temperature before opening to prevent moisture condensation.

Handling and Weighing

All handling of powdered **Boc-Asp(OAll)-OH** should be conducted in a certified chemical fume hood to minimize inhalation exposure. Use appropriate tools, such as a spatula, for transferring the solid. Avoid creating dust. An eyewash station and safety shower must be readily accessible.

Experimental Use

When preparing solutions, slowly add the powdered compound to the solvent to prevent splashing. Ensure adequate ventilation during all experimental procedures.

Emergency Procedures

In the event of an emergency, follow these procedures:

- **Eye Contact:** Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[\[2\]](#)
- **Skin Contact:** Remove contaminated clothing and wash the affected area with soap and plenty of water. Seek medical attention if irritation persists.[\[2\]](#)
- **Inhalation:** Move the individual to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[\[2\]](#)
- **Ingestion:** Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.
- **Spills:** For small spills, carefully sweep up the solid material, avoiding dust generation. Place the material in a sealed, labeled container for disposal. Clean the spill area with a damp cloth, and dispose of the cleaning materials as hazardous waste. For large spills, evacuate the area and contact your institution's Environmental Health and Safety (EHS) department.

Disposal Plan

All waste containing **Boc-Asp(OAll)-OH**, including empty containers, contaminated PPE, and experimental residues, must be treated as hazardous chemical waste.

- **Solid Waste:** Collect all contaminated solid waste (e.g., gloves, weigh boats, paper towels) in a dedicated, clearly labeled hazardous waste container.
- **Liquid Waste:** Collect all solutions containing **Boc-Asp(OAll)-OH** in a separate, labeled hazardous waste container.
- **Final Disposal:** All hazardous waste must be disposed of through your institution's certified hazardous waste management program in accordance with all federal, state, and local regulations. Do not dispose of this chemical down the drain or in the regular trash.

Quantitative Data Summary

Property	Value
Molecular Formula	C ₁₂ H ₁₉ NO ₆
Molecular Weight	273.28 g/mol [1][5]
Appearance	White to off-white powder
Storage Temperature	2-8°C[4]

Experimental Workflow

Safe Handling Workflow for Boc-Asp(OAll)-OH



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